

(R)-IBR2: A Technical Guide to a Potent RAD51 Inhibitor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-IBR2
Cat. No.: B15607291

[Get Quote](#)

(R)-1-(1H-indol-3-yl)-2-(phenylmethanesulfonyl)-1,2,3,4-tetrahydroisoquinoline, commonly known as **(R)-IBR2**, is a small molecule inhibitor of the RAD51 recombinase. RAD51 is a pivotal protein in the homologous recombination (HR) pathway, a major DNA double-strand break (DSB) repair mechanism. Elevated levels of RAD51 are frequently observed in various cancers, contributing to genomic stability and resistance to DNA-damaging therapies. **(R)-IBR2** represents a promising therapeutic agent by targeting this critical DNA repair pathway, thereby sensitizing cancer cells to treatment and inducing cell death. This technical guide provides an in-depth overview of the function, mechanism of action, and experimental evaluation of **(R)-IBR2** for researchers, scientists, and drug development professionals.

Core Function and Mechanism of Action

(R)-IBR2 exerts its biological effects primarily through the direct inhibition of RAD51. The mechanism of action involves a multi-faceted approach to disrupt RAD51 function:

- **Disruption of RAD51 Multimerization:** RAD51 functions by forming a nucleoprotein filament on single-stranded DNA, a process that requires the multimerization of RAD51 monomers. **(R)-IBR2** binds to RAD51 and interferes with this self-association, preventing the formation of functional RAD51 filaments.

- **Promotion of Proteasome-Mediated Degradation:** Treatment with IBR2 has been shown to accelerate the degradation of the RAD51 protein via the proteasome pathway.^[1] This leads to a reduction in the cellular levels of RAD51, further impairing the HR repair capacity.
- **Inhibition of Homologous Recombination:** By disrupting RAD51 filament formation and promoting its degradation, **(R)-IBR2** effectively inhibits the process of homologous recombination-mediated DNA repair.^[2] This leads to an accumulation of DNA damage, cell cycle arrest, and ultimately, apoptosis in cancer cells.

The stereochemistry of IBR2 is crucial for its activity. Studies on related analogs have shown that the (R)-enantiomers are generally more active in inhibiting cancer cell growth compared to their (S)-counterparts, suggesting a specific stereoselective interaction with the biological target.

Quantitative Data on the Biological Activity of IBR2

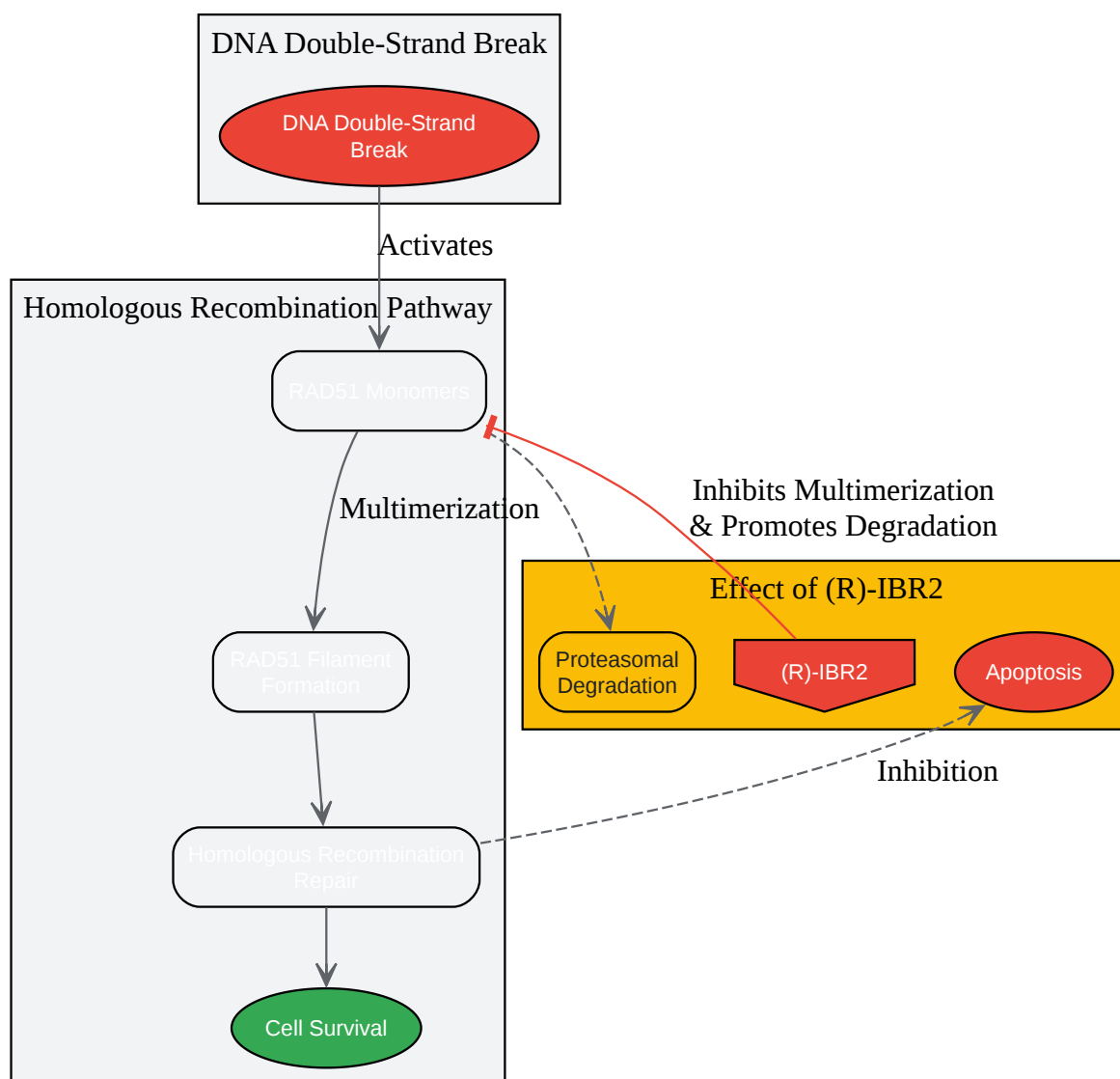
The inhibitory effects of IBR2 have been quantified across various cancer cell lines. The half-maximal inhibitory concentration (IC50) values demonstrate its potency in inhibiting cell proliferation.

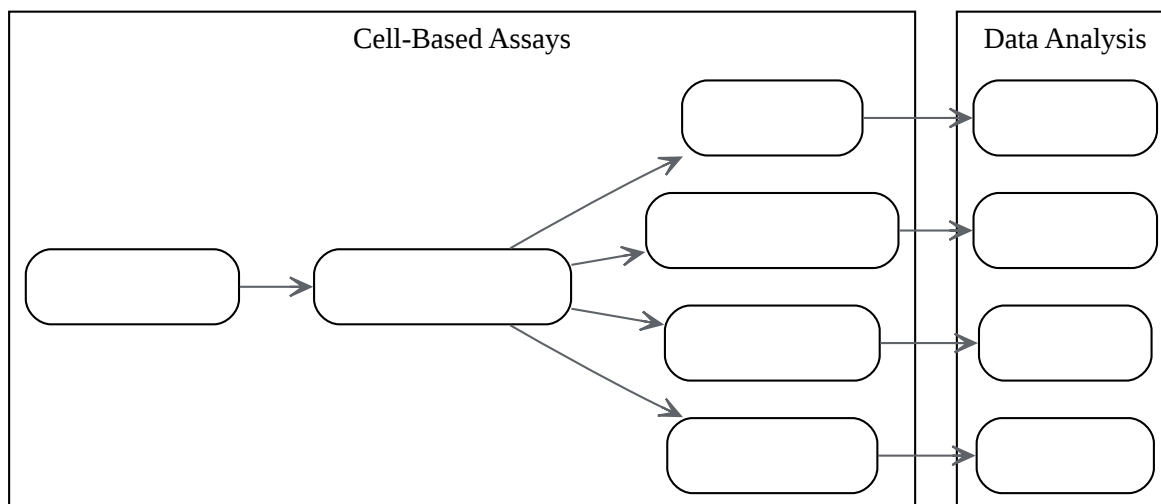
Cell Line	Cancer Type	IC50 (μM)
MDA-MB-468	Triple-Negative Breast Cancer	14.8
Various Lines	General Cancer Cell Lines	12-20

Table 1: IC50 values of IBR2 in different cancer cell lines.^[1]

Signaling Pathways and Experimental Workflows

The primary signaling pathway affected by **(R)-IBR2** is the DNA Damage Response (DDR) pathway, specifically the Homologous Recombination arm.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [(R)-IBR2: A Technical Guide to a Potent RAD51 Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607291/docs#r-ibr2-a-technical-guide-to-a-potent-rad51-inhibitor\]](https://www.benchchem.com/product/b15607291/docs#r-ibr2-a-technical-guide-to-a-potent-rad51-inhibitor)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)